Application Note: High-Efficiency Synthesis of 2-Amino-N-tert-butyl-DL-propanamide

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Compound of Interest

Compound Name:	*2-Amino-N-tert-butyl-DL-propanamide*
CAS No.:	*83730-58-9*
Cat. No.:	*B113069*

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Executive Summary

This protocol details the optimized synthesis of **2-Amino-N-tert-butyl-DL-propanamide**, a sterically hindered alanine derivative often utilized as a ligand in transition metal catalysis and a building block in peptidomimetic drug design.

While standard peptide coupling reagents (EDC/HOBt) are functional, they often suffer from sluggish kinetics and incomplete conversion due to the steric bulk of the tert-butylamine group. This guide introduces a Propylphosphonic Anhydride (T3P®) mediated pathway as the superior method, offering faster reaction times, higher yields (>90%), and a simplified aqueous workup that eliminates the need for column chromatography in most cases.

Retrosynthetic Analysis & Strategy

The target molecule is disconnected at the amide bond. The synthesis utilizes a Boc-protection strategy to ensure chemoselectivity and prevent polymerization of the alanine.

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- Strategic Choice: T3P (50% in EtOAc/DMF) is selected over HATU or EDC because its byproducts are water-soluble, allowing for a "wash-away" purification.
- Chirality: As the target is a DL-mixture (racemic), racemization is not a primary defect; however, the T3P method is mild enough to be adapted for enantiopure variants (L- or D-) if required in future applications.

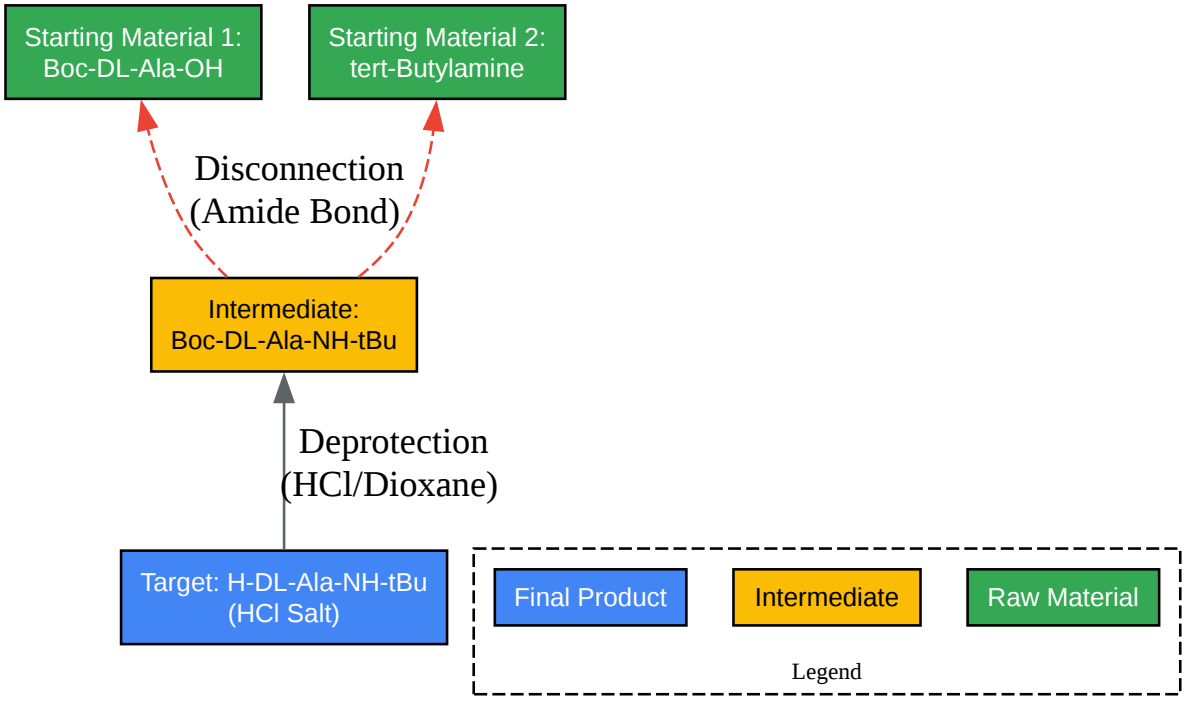

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Figure 1: Retrosynthetic disconnection showing the convergent assembly from Boc-Alanine and tert-Butylamine.

Experimental Protocol

Phase 1: T3P-Mediated Amide Coupling

Objective: Synthesis of tert-butyl (1-(tert-butylamino)-1-oxopropan-2-yl)carbamate.

Materials & Reagents

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Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6]	Qty (Example)	Role
Boc-DL-Ala-OH	189.21	1.0	5.00 g	Substrate
tert-Butylamine	73.14	1.2	2.32 g (3.3 mL)	Amine Source
T3P (50% in EtOAc)	~318.18	1.5	~25 mL	Coupling Agent
DIPEA (Hünig's Base)	129.24	3.0	10.2 g (13.8 mL)	Base
Ethyl Acetate (EtOAc)	-	-	50 mL	Solvent

Procedure

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Solubilization: Charge Boc-DL-Ala-OH (5.00 g) and EtOAc (50 mL). Stir until fully dissolved.
- Base Addition: Cool the solution to 0°C (ice bath). Add DIPEA (13.8 mL) dropwise. Stir for 10 minutes.
- Amine Addition: Add tert-butylamine (3.3 mL) dropwise. Note: Slight exotherm may occur.
- Coupling: Add T3P solution (25 mL) slowly over 15 minutes via a dropping funnel or syringe pump to control the exotherm.
- Reaction: Remove the ice bath and allow the mixture to warm to Room Temperature (20-25°C). Stir for 4–6 hours.
    - IPC (In-Process Control): Monitor by TLC (50% EtOAc/Hexane). Stain with Ninhydrin (for free amine) or PMA (for Boc species). Target R_f ~ 0.6.
- Workup (The "Wash-Away" Method):
    - Dilute reaction mixture with 50 mL EtOAc.

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- Wash 2x with 10% Citric Acid or 0.5M HCl (removes unreacted amine and DIPEA).
- Wash 2x with Sat. $NaHCO_3$ (removes unreacted Boc-Ala-OH and T3P byproducts).
- Wash 1x with Brine.[3]

- Isolation: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
  - Expected Result: White to off-white solid or viscous oil. Yield: >90%.

Phase 2: Boc-Deprotection & Salt Formation

Objective: Isolation of **2-Amino-N-tert-butyl-DL-propanamide** Hydrochloride.

Reagents

- Intermediate (from Phase 1)
- 4.0 M HCl in Dioxane (5.0 equiv)
- Diethyl Ether (Et_2O) (for precipitation)

Procedure

- Dissolve the crude intermediate in a minimal amount of dry Dichloromethane (DCM) or Dioxane (approx. 10-15 mL).
- Cool to 0°C.
- Add 4.0 M HCl in Dioxane (approx. 35 mL) dropwise.
- Stir at RT for 2–3 hours.
  - Observation: A white precipitate (the product salt) should begin to form.
- Precipitation: Add 50 mL of cold Diethyl Ether to drive complete precipitation.
- Filtration: Filter the solid under vacuum/inert gas (Schlenk frit recommended if hygroscopic).
- Washing: Wash the filter cake 3x with cold Et_2O.

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- Drying: Dry under high vacuum for 12 hours.

Critical Process Parameters (CPPs) & Troubleshooting

The steric bulk of the tert-butyl group is the primary challenge. The diagram below illustrates the decision logic for optimizing yield.

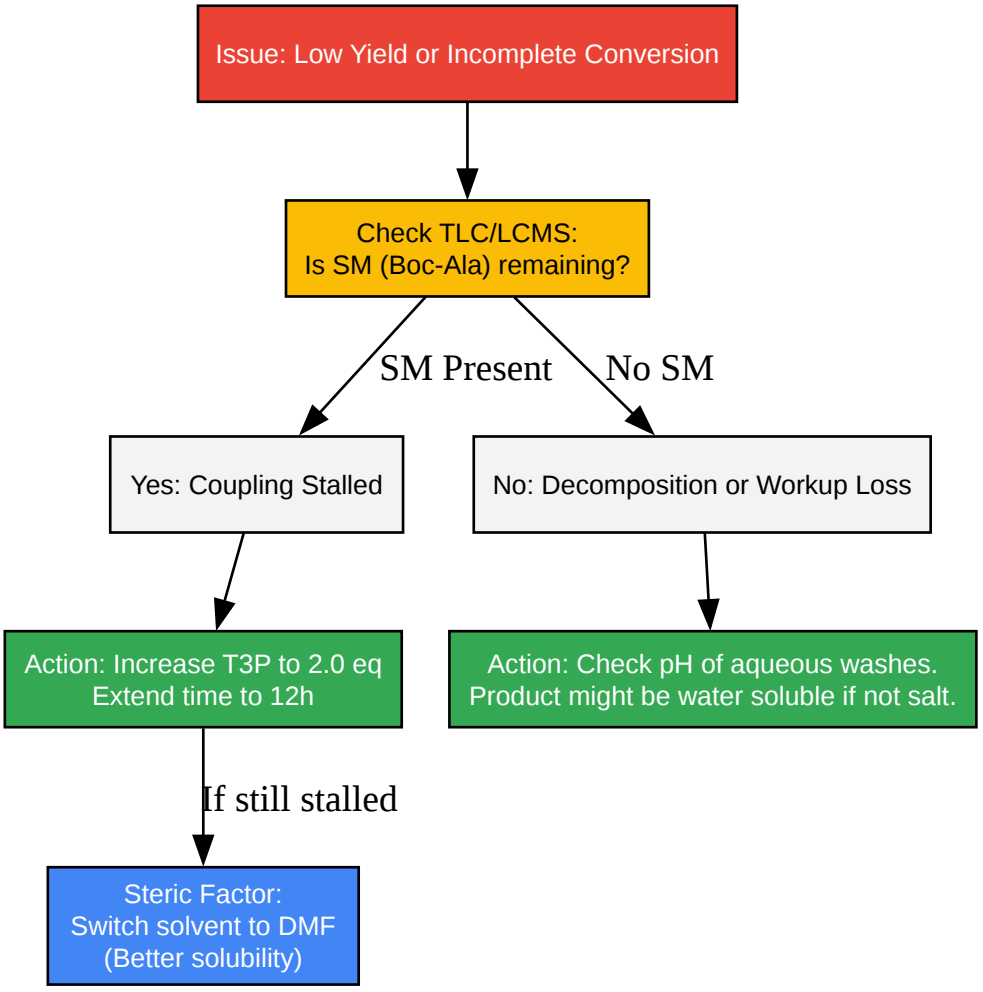

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Figure 2: Troubleshooting logic tree for sterically hindered amide couplings.

Key Optimization Notes:

- Steric Hindrance: If the reaction is slow, do not heat above 40°C, as this may degrade the T3P or cause Boc removal. Instead, increase concentration (run at 0.5 M) to drive kinetics.

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- pH Control: During the acid wash (Phase 1), ensure the pH is <3 to remove DIPEA. During the base wash, ensure pH >8 to remove T3P acid byproducts.
- Hygroscopicity: The final HCl salt is hygroscopic. Store in a desiccator.

Analytical Validation

Product: **2-Amino-N-tert-butyl-DL-propanamide** HCl

Test	Acceptance Criteria	Notes
Appearance	White crystalline solid	If yellow/oil, recrystallize from MeOH/Et_2O.
^1H NMR (DMSO-d_6)	δ 1.25 (s, 9H, t-Bu)δ 1.38 (d, 3H, Ala-Me)δ 3.85 (q, 1H, α-CH)δ 8.20 (br s, 3H, NH_3^+)	The tert-butyl singlet is diagnostic.
LC-MS (ESI+)	$[M+H]^+$ = 145.2 (Free base mass)	HCl is lost in MS source.
Melting Point	~180°C (dec)	Varies slightly with solvation.

Safety & Handling

- T3P: Corrosive and flammable solvent (EtOAc). Reacts vigorously with water; quench carefully.
- tert-Butylamine: Highly flammable and toxic. Use in a well-ventilated fume hood.
- HCl/Dioxane: Corrosive and moisture sensitive.

References

- Preparation of N-acetyl, tert-butyl amide derivatives of the 20 natural amino acids. Source: PubMed (NIH) Context: Establishes the baseline for coupling hindered amines with amino acids. URL:[Link]

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- Propylphosphonic Anhydride (T3P®) as Coupling Reagent for Solid-Phase Peptide Synthesis. Source: Imperial College London / Spiral Context: Validates T3P as a superior reagent for difficult couplings involving steric bulk and low racemization. URL:[Link]
- 2-Amino-N-(sec-butyl)propanamide hydrochloride (Analogous Compound Data). Source: PubChem Context:[2][7] Provides physical property benchmarks for similar alanine-butyl amide salts. URL:[Link]

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Sources

- 1. spiral.imperial.ac.uk [spiral.imperial.ac.uk]
- 2. 2-Amino-N-(sec-butyl)propanamide hydrochloride | C7H17ClN2O | CID 53409070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. ≥99.0% (TLC), for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 6. N-(tert-Butoxycarbonyl)-L-alanine synthesis - chemicalbook [chemicalbook.com]
- 7. n-Tert-butylpropanamide | C7H15NO | CID 239177 - PubChem [pubchem.ncbi.nlm.nih.gov]
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